

overview of standards licensed by MPEG LA (AVC, HEVC, VVC)

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An In-depth Technical Guide to Video Compression Standards Licensed by MPEG LA: AVC, HEVC, and VVC

Introduction

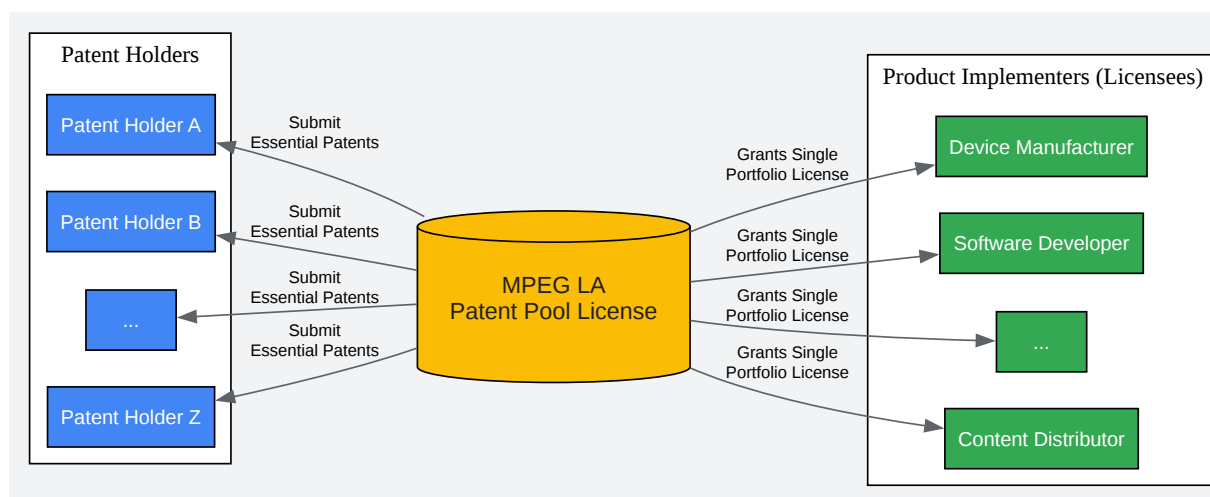
Modern digital video is defined by the relentless pursuit of higher quality at lower bitrates. This pursuit is driven by a series of international standards that specify the methodologies for video compression. Three of the most significant and widely adopted standards are Advanced Video Coding (AVC), High Efficiency Video Coding (HEVC), and the latest, Versatile Video Coding (VVC). These standards, developed jointly by the ITU-T Video Coding Experts Group (VCEG) and the ISO/IEC Moving Picture Experts Group (MPEG), have been pivotal in enabling everything from high-definition streaming to 8K broadcasts and immersive VR experiences.

A key facilitator for the widespread adoption of these complex standards is the patent pool administrator MPEG LA. By bundling essential patents from numerous holders into a single license, MPEG LA provides a streamlined and predictable licensing framework, reducing litigation risk and simplifying the business planning process for technology implementers.^{[1][2][3]}

This technical guide provides a detailed overview of the core technologies underpinning the AVC, HEVC, and VVC standards. It presents a comparative analysis of their performance and features, summarizes their respective licensing terms under MPEG LA, and describes the experimental methodologies used in key performance evaluations. This document is intended for researchers, scientists, and professionals in drug development who may leverage advanced video and imaging technologies in their work.

Logical Overview of MPEG LA Patent Licensing

MPEG LA pioneered the modern patent pool model, which consolidates essential patents from multiple intellectual property holders.[2][4] This structure offers a "one-stop" solution for technology implementers (licensees), who can acquire the necessary rights to a standard under a single, predictable license rather than negotiating with each patent owner individually. [2] This model is designed to balance reasonable access for users with a fair return for patent owners, thereby fueling innovation and wide technology adoption.[5]



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A simplified diagram of the MPEG LA patent pool licensing model.

Advanced Video Coding (AVC / H.264)

Published in 2003, Advanced Video Coding (AVC), also known as H.264 or MPEG-4 Part 10, is a block-oriented, motion-compensated compression standard.^[6] It became one of the most widely used formats for video recording, compression, and distribution, with the goal of providing good video quality at substantially lower bit rates than previous standards like MPEG-2 or H.263.^{[6][7]}

Core Technical Features

AVC introduced several key features that significantly improved compression efficiency over its predecessors.

- **Variable Block-Size Motion Compensation:** While previous standards used fixed macroblock sizes, AVC allows for the subdivision of the 16x16 macroblock into smaller partitions (down to 4x4). This provides greater flexibility in defining motion, allowing for more precise and efficient motion compensation, especially in detailed areas of the frame.
- **Integer Discrete Cosine Transform (DCT):** AVC uses a 4x4 integer-based transform, which avoids rounding errors inherent in floating-point DCT implementations. This reduced-complexity transform prevents mismatches between the encoder and decoder.^[6] An optional 8x8 transform is also available in higher profiles.
- **Intra-Prediction:** To compress blocks without referring to other frames (I-frames), AVC uses intra-prediction. It predicts the content of a block based on the pixels of its already coded neighbors within the same frame. It includes multiple directional prediction modes for luma and chroma blocks.
- **Multi-Picture Inter-Picture Prediction:** AVC enhances inter-frame prediction by allowing an encoder to use up to 16 reference frames for motion estimation, a significant increase over previous standards.^{[6][8]} This is particularly effective for scenes with oscillating motion or uncovered backgrounds.
- **Deblocking Filter:** To reduce the blocky artifacts that can appear at the edges of transform blocks, especially at lower bitrates, AVC incorporates an in-loop deblocking filter. This filter smooths the edges between blocks, resulting in higher perceived visual quality.

- Entropy Coding: For the final stage of compression, AVC supports two methods of entropy coding: the low-complexity Context-Adaptive Variable-Length Coding (CAVLC) and the more efficient but computationally intensive Context-Adaptive Binary Arithmetic Coding (CABAC).
[8]

AVC Profiles and Levels

The standard defines several profiles, which are sets of coding tools tailored for specific applications.[9] Key profiles include:

- Baseline Profile: Designed for low-cost applications with limited computing resources, such as video conferencing and mobile.[8]
- Main Profile: Intended for standard-definition digital TV broadcasts, it adds support for B-slices and CABAC for improved compression efficiency.[8]
- High Profile: The dominant profile for broadcast and disc storage (e.g., Blu-ray), it adds features like 8x8 transform and custom quantization matrices to further enhance quality.

High Efficiency Video Coding (HEVC / H.265)

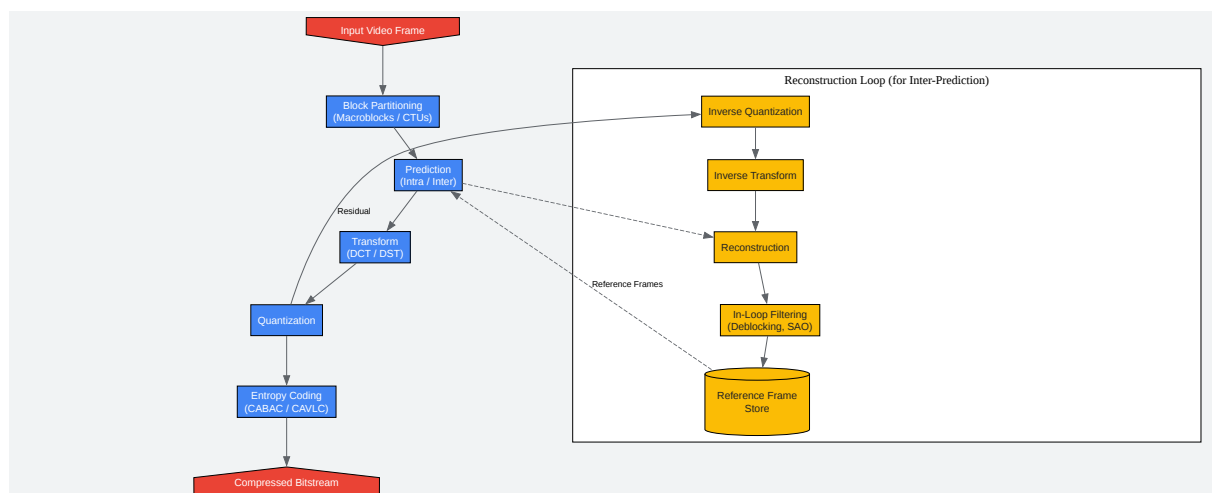
Developed as the successor to AVC, High Efficiency Video Coding (HEVC), or H.265, was finalized in 2013.[10] Its primary goal was to provide approximately 50% better data compression at the same level of video quality compared to AVC, or substantially improved quality at the same bitrate.[10][11] This efficiency was crucial for enabling the streaming and broadcast of 4K and 8K Ultra High Definition (UHD) content.[3][12]

Core Technical Features

HEVC builds upon the hybrid block-based approach of AVC but introduces significant architectural improvements for greater efficiency.

- Coding Tree Units (CTUs): HEVC replaces AVC's 16x16 macroblocks with a more flexible structure called Coding Tree Units (CTUs). CTUs can be as large as 64x64 pixels and can be recursively partitioned down to 8x8 in a quadtree structure.[11] This allows the codec to use large block sizes for homogenous regions and smaller block sizes for more detailed areas, significantly improving coding efficiency, especially at high resolutions.[10]

- **Advanced Prediction Units:** Within the coding units, the prediction units (PUs) and transform units (TUs) are defined. HEVC supports a wider range of intra-prediction angular modes (33, plus DC and Planar) compared to AVC, allowing for more accurate prediction.[13]
- **Larger Transform Blocks:** HEVC supports transform block sizes from 4x4 up to 32x32.[10] Larger transforms are more effective at decorrelating the residual signal in large, flat areas of an image.
- **Sample Adaptive Offset (SAO):** In addition to a deblocking filter, HEVC introduces a second in-loop filter called the Sample Adaptive Offset (SAO).[14] SAO further reduces artifacts by classifying reconstructed pixels into categories and applying an offset to them, improving overall image quality.
- **Parallel Processing Tools:** Designed with modern multi-core processors in mind, HEVC includes features like Tiles and Wavefront Parallel Processing (WPP).[11][15] These tools allow different sections of a frame (or multiple frames) to be encoded or decoded simultaneously, making implementations more efficient on parallel hardware.



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A high-level workflow of a modern hybrid video encoder.

Versatile Video Coding (VVC / H.266)

Finalized in 2020, Versatile Video Coding (VVC), or H.266, is the latest generation of video compression technology from the JVET collaboration.^[16] It was designed to be highly versatile, addressing needs from low-resolution mobile streaming to 4K, 8K, 360° video, and High Dynamic Range (HDR) content.^{[16][17]} VVC aims to reduce the bitrate by another 30-50% compared to HEVC for the same subjective visual quality.^{[15][18]}

Core Technical Features

VVC inherits the core concepts of its predecessors but introduces a new level of flexibility and advanced tools to achieve its compression goals.

- **Quad-tree with Nested Multi-type Tree (QTMT):** VVC enhances block partitioning by replacing HEVC's quad-tree with a more flexible QTMT structure. This allows for both non-square and non-binary partitions (binary and ternary splits), enabling the coding blocks to adapt more precisely to the underlying image content.
- **Advanced Intra and Inter Prediction:** VVC expands the number of intra-prediction modes to 65 and introduces new techniques like Intra Block Copy (IBC), where a block can be predicted from a previously coded block within the same frame.^[17] It also includes enhancements to motion vector prediction and affine motion compensation for more complex movements.
- **Loop Filtering Enhancements:** VVC refines the in-loop filtering process with an Adaptive Loop Filter (ALF) that is applied after the deblocking and SAO filters. ALF further minimizes distortion between the original and reconstructed signal.^[16]
- **Increased Versatility:** As its name suggests, VVC is designed for a wide array of applications.^[19] It includes specialized tools for screen content coding (e.g., for desktop sharing and gaming streams) and improved support for high-bit-depth and HDR video.^[16]

Technical and Performance Comparison

The evolution from AVC to VVC is marked by a significant increase in compression efficiency, but this comes at the cost of higher computational complexity.

Experimental Protocols and Methodologies

Quantitative comparisons between video codecs are typically performed under controlled conditions. A common methodology, as described in performance evaluation studies, involves:

- **Test Sequences:** A standardized set of video sequences with diverse content (e.g., varying motion, texture, and detail) is used. These sequences are available at multiple resolutions, such as Full HD (1920x1080), 4K UHD (3840x2160), and 8K (7680x4320).[\[20\]](#)[\[21\]](#)
- **Encoding Configuration:** Each codec is configured to encode the test sequences at a range of target bitrates. To ensure a fair comparison, key parameters like the Group of Pictures (GOP) structure are kept consistent. For codecs not originally designed for very high resolutions (like AVC for 8K), multi-pass encoding may be used to achieve the target bitrate accurately.[\[21\]](#)
- **Objective Quality Metrics:** The quality of the compressed video is measured using objective metrics that compare it to the original, uncompressed source. Common metrics include:
 - **Peak Signal-to-Noise Ratio (PSNR):** A classic metric measuring the ratio between the maximum possible power of a signal and the power of corrupting noise.
 - **Structural Similarity Index (SSIM):** A perceptual metric that assesses the perceived change in structural information.
 - **Video Multimethod Assessment Fusion (VMAF):** A more advanced metric developed by Netflix that combines multiple elementary metrics to better correlate with human perception of quality.
- **Rate-Distortion (RD) Analysis:** The results are plotted on a rate-distortion curve, showing the quality (e.g., PSNR) at each bitrate. The Bjøntegaard-Delta rate (BD-rate) is then calculated to represent the average bitrate savings one codec provides over another for the same objective quality.[\[20\]](#)

Data Presentation

Table 1: Core Technical Specifications Comparison

Feature	AVC (H.264)	HEVC (H.265)	VVC (H.266)
Primary Block Structure	16x16 Macroblocks	64x64 Coding Tree Units (CTUs)	128x128 CTUs
Block Partitioning	To 4x4	Quad-tree to 8x8	Quad-tree with Nested Multi-type Tree (QTMT)
Transform Block Sizes	4x4, 8x8	4x4, 8x8, 16x16, 32x32	4x4 up to 64x64 (luma)
Intra Prediction Modes	9 (for 4x4 luma)	35	67
In-Loop Filters	Deblocking Filter	Deblocking Filter, Sample Adaptive Offset (SAO)	Deblocking, SAO, Adaptive Loop Filter (ALF)
Entropy Coding	CAVLC, CABAC	CABAC only	CABAC only
Parallel Processing	Slices	Slices, Tiles, WPP	Slices, Tiles, WPP
Max Resolution Support	8K UHD[6]	8K UHD (8192x4320) [10]	16K and higher[15]

Table 2: Compression Efficiency Comparison (Approximate Bitrate Savings)

Comparison	Bitrate Savings for Same Quality	Source(s)
HEVC vs. AVC	25% - 50%	[10][22]
VVC vs. HEVC	30% - 50%	[15][17][19]
VVC vs. AVC	~75% (up to 93% at 8K)	[21][23]
AV1 vs. HEVC	~22% (at 8K)	[20]
VVC vs. AV1	~46% (at 8K)	[20]

Note: Efficiency gains are highly content-dependent. The figures represent average performance across various test sequences.

Table 3: Computational Complexity Increase (Relative to HEVC)

Codec	Encoding Complexity	Decoding Complexity	Source(s)
VVC (Test Model)	~6.5x - 10x	~1.5x - 2x	[15] [19] [24]
AV1 (Reference Encoder)	~10x	~0.66x (less complex)	[24]

MPEG LA Licensing Terms Overview

MPEG LA offers patent portfolio licenses for AVC, HEVC, and VVC, providing a convenient way for implementers to acquire rights to the essential patents for these standards.[\[1\]](#)[\[2\]](#)[\[3\]](#) The terms are generally structured to be reasonable and non-discriminatory to encourage broad adoption.

Table 4: Summary of MPEG LA Licensing Terms

Feature	AVC (H.264)	HEVC (H.265)	VVC (H.266)
License Administrator	MPEG LA	MPEG LA	MPEG LA & Access Advance (separate pools)
Royalty per Unit	Rates vary by product and volume. A common rate is \$0.20 per unit. [25]	\$0.20 per unit (after first 100,000 units/year) [12] [26]	\$0.20 per unit for Hardware/Paid Software (after 100,000 units/year) [27] [28]
Annual Royalty Cap	Yes, varies by product category.	\$25 Million	\$30 Million (combined for hardware and software) [27] [28]
Content Royalty	Generally, no royalty on free internet video distribution. [29]	No royalty for content distribution. [30]	No royalty for content distribution. [28]
Initial Licensors	N/A (Established)	23 [3]	11 [1]
Notes	The license has been updated to cover additional profiles like Multiview Video Coding (MVC). [4] [31]	Other patent pools exist (e.g., Access Advance, Velos Media), creating a more complex licensing landscape than for AVC.	A 25% royalty discount is available for licensees compliant with MPEG LA's AVC and HEVC licenses. [32]

Conclusion

The progression from AVC through HEVC to VVC demonstrates a consistent and remarkable advancement in video compression technology. Each standard has roughly halved the required bitrate for a given level of quality, enabling the industry to deliver higher-resolution video experiences over constrained networks. AVC established a robust and flexible foundation, HEVC scaled that efficiency for the 4K era, and VVC now offers a versatile and even more efficient solution for the demands of 8K, HDR, and immersive media.

While technical capabilities are paramount, the licensing frameworks provided by patent pools like MPEG LA are equally critical. By offering transparent and predictable terms, MPEG LA has been instrumental in the widespread adoption of these standards. However, the licensing landscape has grown more complex with HEVC and VVC, requiring implementers to navigate multiple patent pools. Understanding both the deep technical merits and the associated licensing structures of these standards is essential for researchers and developers working on the next generation of video-driven applications.

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